

Application Notes: Developing Analytical Standards for Isomescaline (2,3,4-trimethoxyphenethylamine)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isomescaline*

Cat. No.: *B1211587*

[Get Quote](#)

Introduction

Isomescaline (2,3,4-trimethoxyphenethylamine) is a structural isomer of the well-known psychedelic compound mescaline.^{[1][2]} First synthesized by Alexander Shulgin, it is a phenethylamine compound with potential psychoactive properties, although it has not produced noticeable effects in humans at doses up to 400 mg.^{[1][2][3]} As interest in psychedelic compounds for potential therapeutic applications grows, the need for robust and reliable analytical standards for compounds like **isomescaline** is critical for research, drug development, and quality control. These application notes provide a comprehensive guide to developing such standards, outlining protocols for identity, purity, and structural confirmation.

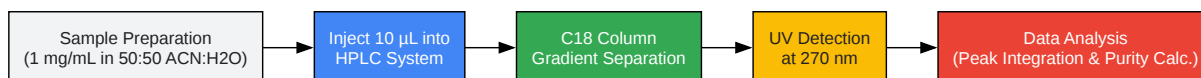
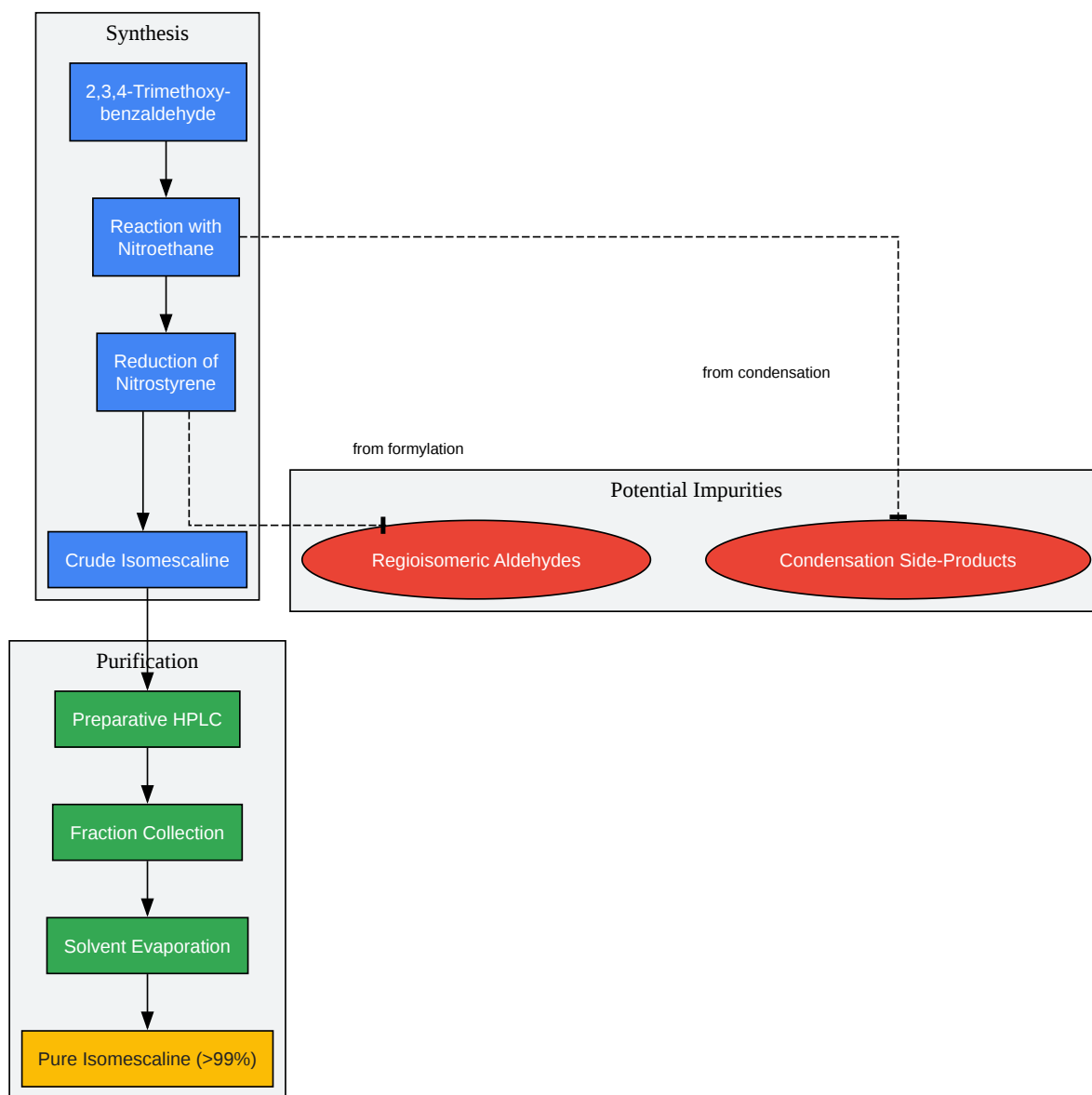
Physicochemical Characterization

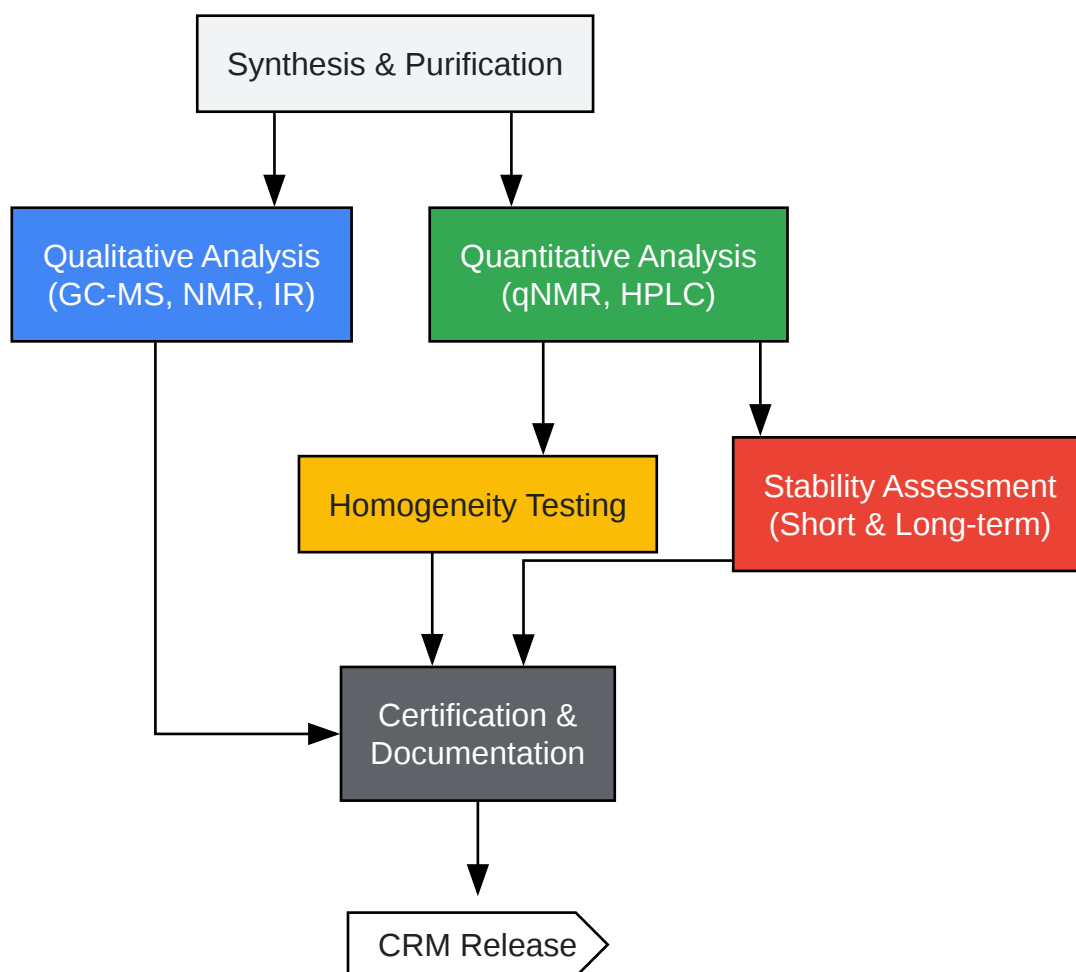
A foundational step in developing an analytical standard is the thorough characterization of the compound's physical and chemical properties. This data serves as the primary reference for all subsequent analyses.

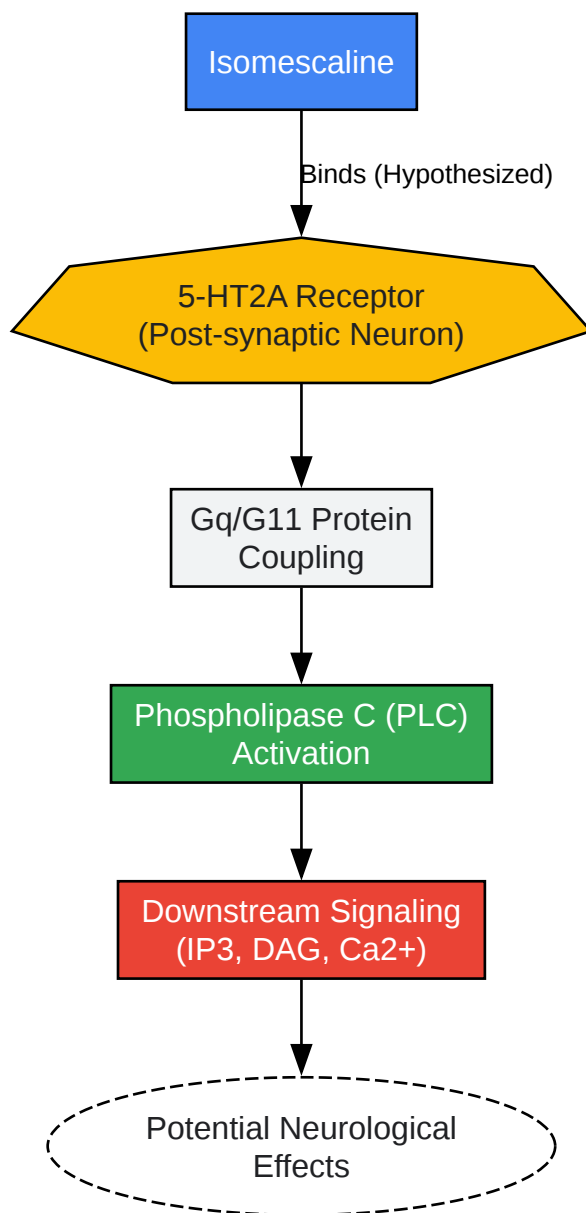
Property	Value	Source
IUPAC Name	2-(2,3,4-trimethoxyphenyl)ethan-1-amine	[2]
Synonyms	2,3,4-trimethoxyphenethylamine	[1][2]
CAS Number	3937-16-4	[1]
Molecular Formula	C ₁₁ H ₁₇ NO ₃	[1]
Molecular Weight	211.26 g/mol	[1]
Canonical SMILES	<chem>COC1=C(C(=C(C=C1)CCN)OC</chem>	[1]
InChI Key	PVLFQRLVSMMSQK-UHFFFAOYSA-N	[1]

Synthesis and Purification Overview

Understanding the synthesis route is crucial for identifying potential impurities. **Isomescaline** synthesis, as first described by Alexander Shulgin, presents purification challenges due to the formation of byproducts like regioisomeric aldehydes.[1] Modern purification techniques such as High-Performance Liquid Chromatography (HPLC) are essential for isolating **isomescaline** to the high degree of purity required for a reference standard.[1]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Isomescaline | 3937-16-4 [smolecule.com]

- 2. Isomescaline - Wikipedia [en.wikipedia.org]
- 3. Isomescaline [chemeurope.com]
- To cite this document: BenchChem. [Application Notes: Developing Analytical Standards for Isomescaline (2,3,4-trimethoxyphenethylamine)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211587#developing-analytical-standards-for-isomescaline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com